

Data Presentation: Comparative Cytotoxicity of Cyclohexyl Propanoic Acid Derivatives

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Compound of Interest

Compound Name: 3-(2-Oxocyclohexyl)propanoic acid

Cat. No.: B1294525

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The cytotoxic efficacy of different cyclohexyl propanoic acid derivatives is summarized below. The half-maximal inhibitory concentration (IC₅₀) values represent the concentration of a drug that is required for 50% inhibition in vitro. Lower IC₅₀ values indicate higher cytotoxic potency.

Compound Class	Specific Derivative	Cancer Cell Line	IC50 (μM)	Citation
Ethylenediamine Dipropanoic Acid Analogues	(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid methyl ester	HL-60 (Human promyelocytic leukemia)	25.3	[1]
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	HL-60 (Human promyelocytic leukemia)	10.7	[1]	
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid n-propyl ester	HL-60 (Human promyelocytic leukemia)	22.4	[1]	
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	REH (Human B-cell precursor leukemia)	45.4	[1]	
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	MOLT-4 (Human T-cell acute lymphoblastic leukemia)	15.6	[1]	
(S,S)-ethylendiamine-	KG-1 (Human acute	28.9	[1]	

N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	myelogenous leukemia)			
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	JVM-2 (Human B-cell prolymphocytic leukemia)	18.2		[1]
(S,S)-ethylendiamine-N,N'-di-2-(3-cyclohexyl)propanoic acid ethyl ester	K-562 (Human chronic myelogenous leukemia)	35.1		[1]
Cycloalkanecarboxamide Derivatives	Cyclohexyl and p-fluorobenzenesulfonate moiety containing compound	HT29 (Human colon cancer)	4.73	[2]

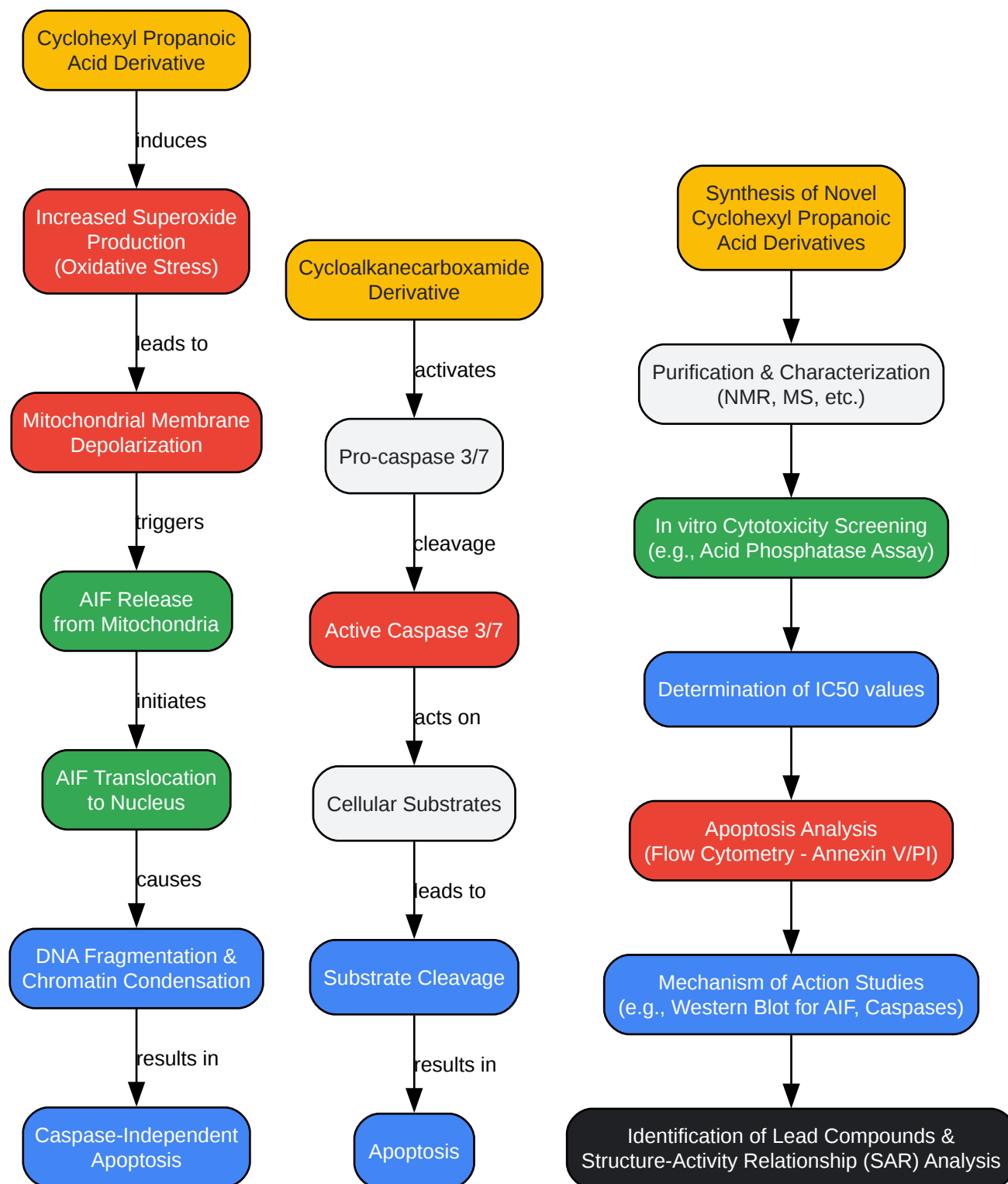
Signaling Pathways of Cytotoxic Action

Cyclohexyl propanoic acid derivatives have been shown to induce cytotoxicity through distinct signaling pathways. One prominent mechanism is caspase-independent apoptosis mediated by Apoptosis-Inducing Factor (AIF). In contrast, other derivatives may induce apoptosis via conventional caspase-dependent pathways.

Caspase-Independent Apoptosis via AIF Translocation

Certain cyclohexyl propanoic acid derivatives trigger oxidative stress and mitochondrial dysfunction. This leads to the translocation of AIF from the mitochondria to the nucleus, where

it induces chromatin condensation and large-scale DNA fragmentation, ultimately resulting in apoptosis.



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